

## The Biological Activity of Carboxin on Fungi: A Technical Guide

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#### Introduction

**Carboxin** is a systemic fungicide belonging to the oxathiin class of chemicals, first introduced in the 1960s. It has been widely utilized in agriculture, primarily as a seed treatment, to control a range of fungal pathogens, particularly those from the Basidiomycetes class, such as smuts and rusts.[1][2][3] Its systemic nature allows it to be absorbed by the plant and translocated to protect new growth.[4][5] This guide provides a detailed examination of the biochemical and physiological effects of **Carboxin** on fungi, intended for researchers, scientists, and professionals in drug development.

# Primary Mechanism of Action: Inhibition of Succinate Dehydrogenase (Complex II)

The principal mode of action of **Carboxin** is the disruption of mitochondrial respiration. It specifically targets and inhibits the enzyme succinate dehydrogenase (SDH), also known as Complex II of the electron transport chain (ETC).

#### Biochemical Pathway Interruption:

Role of SDH: Succinate dehydrogenase is a crucial enzyme complex embedded in the inner
mitochondrial membrane. It plays a dual role, participating in both the tricarboxylic acid
(TCA) cycle and the ETC. In the TCA cycle, it catalyzes the oxidation of succinate to



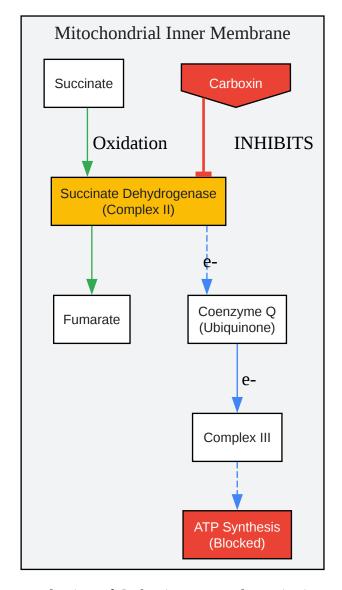




fumarate. In the ETC, it transfers electrons from succinate to the electron carrier ubiquinone (Coenzyme Q).

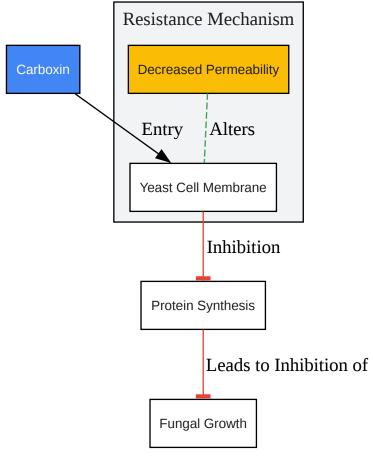
- Inhibitory Action: **Carboxin** acts as a potent inhibitor of SDH. It binds to the ubiquinone-binding site (Q-site) of the SDH complex. This binding action physically obstructs the reduction of ubiquinone, thereby blocking the transfer of electrons from succinate into the respiratory chain.
- Consequences: The inhibition of electron flow from Complex II leads to a cascade of
  detrimental effects for the fungal cell. The production of adenosine triphosphate (ATP) via
  oxidative phosphorylation is severely hampered, depriving the cell of its primary energy
  currency. This energy deficit ultimately leads to the cessation of cellular growth and,
  depending on the concentration and fungal sensitivity, cell death.





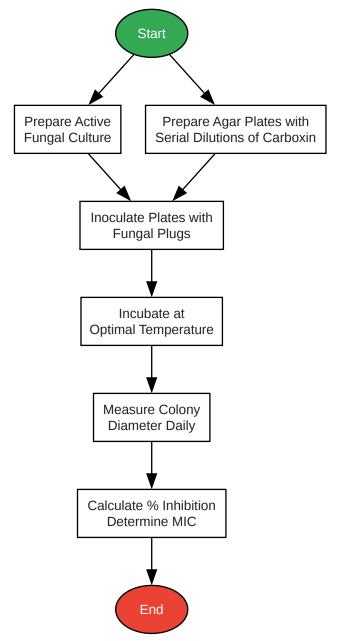
Mechanism of Carboxin on Fungal Respiration





Alternative Mechanism in S. cerevisiae





General Workflow for Antifungal Susceptibility Testing

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